

# Section 1: Hazard Identification and Core Risk Profile

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: Niobium n-propoxide

Cat. No.: B1601134

[Get Quote](#)

Niobium(V) n-propoxide ( $\text{Nb}(\text{OCH}_2\text{CH}_2\text{CH}_3)_5$ ) is a highly reactive organometallic compound, primarily used as a precursor in the sol-gel synthesis of niobium-based materials and catalysis. [1] Its utility is directly linked to its reactivity, which also defines its primary hazards. The core risk profile stems from its nature as a metal alkoxide, which dictates its flammability, corrosivity, and extreme sensitivity to moisture.

Based on data from closely related niobium alkoxides like Niobium(V) ethoxide, the primary hazards are classified as follows:

- **Flammable Liquid:** While Niobium(V) n-butoxide is classified as a combustible liquid [2], the ethoxide variant is a flammable liquid [3][4][5]. Given this, **Niobium n-propoxide** should be treated as a flammable liquid that must be kept away from all ignition sources. [3][4]
- **Water Reactivity:** Like all metal alkoxides, it reacts exothermically with water, including atmospheric moisture. This reaction hydrolyzes the compound, liberating n-propanol and forming niobium oxides/hydroxides. This reaction can be vigorous and underscores the need for handling under an inert atmosphere. [3][4]
- **Corrosivity:** Niobium alkoxides are known to cause severe skin burns and serious eye damage. [3][4] Contact with tissue can cause immediate and severe chemical burns due to hydrolysis.

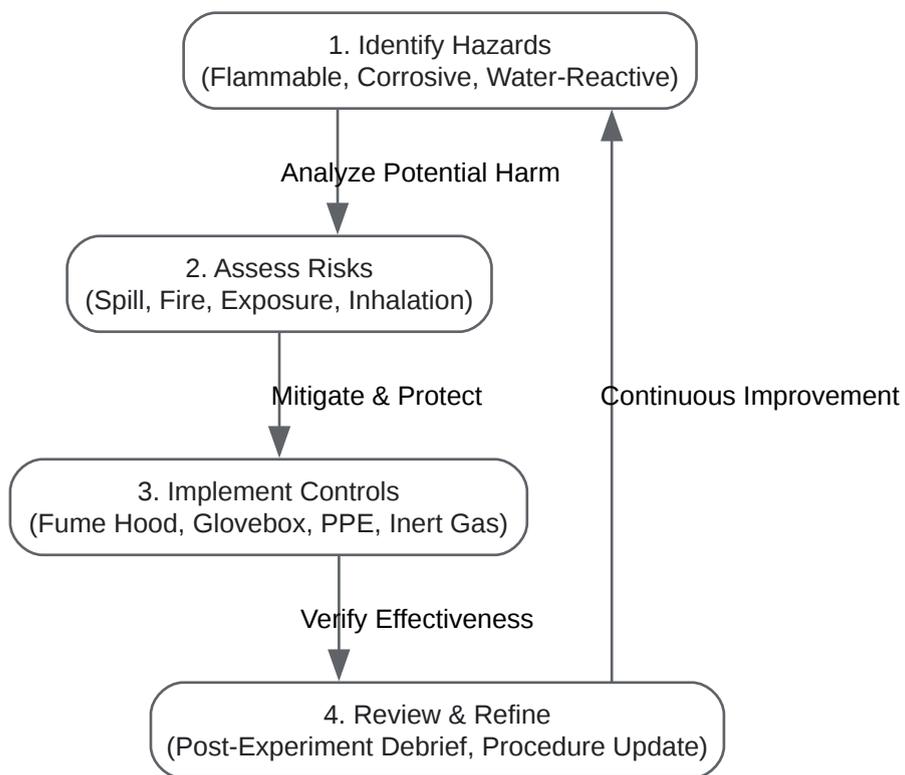
## Quantitative Hazard Summary

Hazard Classification	Category	GHS Statement	Precautionary Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[3]
Skin Corrosion	Category 1B	H314: Causes severe skin burns and eye damage	P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
Serious Eye Damage	Category 1	H318: Causes serious eye damage	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Note: This table is based on the known hazards of Niobium(V) ethoxide, a close structural analog, and represents a conservative and safe approach to handling Niobium(V) n-propoxide.

## Risk Assessment Workflow

A systematic approach to safety is paramount. The following diagram illustrates the continuous cycle of risk assessment required when working with reactive chemicals like Niobium(V) n-propoxide.



[Click to download full resolution via product page](#)

Caption: A workflow for continuous risk assessment.

## Section 2: Chemical & Physical Properties

Understanding the physical properties of Niobium(V) n-propoxide is fundamental to its safe handling and use in experimental design.

Property	Value	Source
CAS Number	38874-17-8	[6][7]
Molecular Formula	C <sub>15</sub> H <sub>35</sub> NbO <sub>5</sub>	[7][8]
Molecular Weight	388.34 g/mol	[7]
Appearance	Clear colorless to yellow/brown liquid	Inferred from[9]
Boiling Point	166°C @ 0.05 mmHg	[8]
Solubility	Reacts with water. Soluble in non-aqueous organic solvents.	[1][4]
Vapor Density	>1 (Air = 1.0)	Inferred from MW

## Section 3: Core Safety Protocols: Handling and Storage

The cornerstone of safely handling Niobium(V) n-propoxide is the strict exclusion of atmospheric air and moisture.

### Engineering Controls

The causality for stringent engineering controls is the compound's high reactivity with air and moisture.

- **Chemical Fume Hood:** All manipulations must be performed in a certified chemical fume hood to prevent inhalation of vapors and to contain any potential spills or fires.[4]
- **Inert Atmosphere:** Due to its extreme moisture sensitivity, all transfers and reactions should be conducted under a dry, inert atmosphere (e.g., argon or nitrogen). This is non-negotiable and is best achieved using either a glovebox or Schlenk line techniques. The purpose is to prevent hydrolysis, which can alter the reagent's properties and create a safety hazard.

### Personal Protective Equipment (PPE)

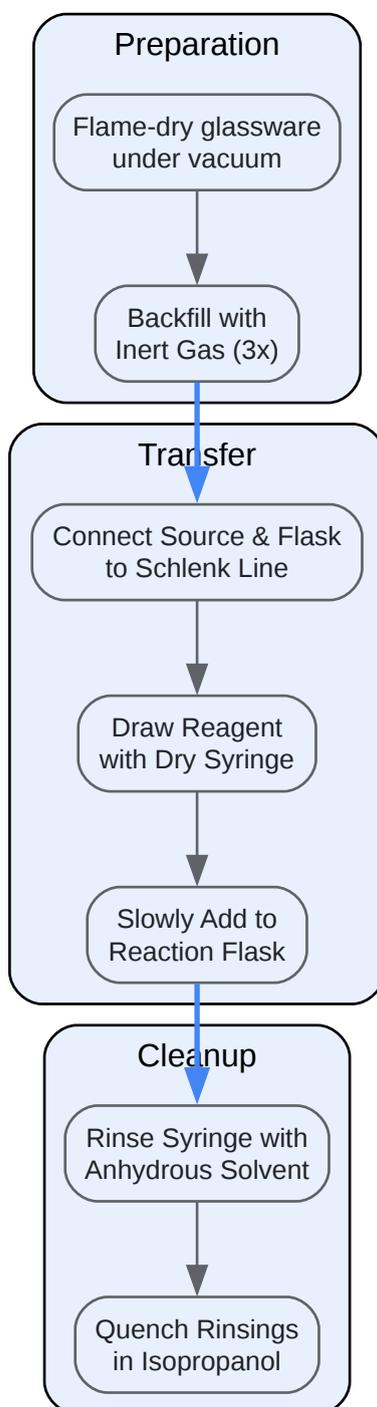
PPE provides the final barrier between the researcher and the chemical.

- Eye and Face Protection: Chemical safety goggles in combination with a full-face shield are mandatory.[2][10]
- Skin Protection: A flame-retardant lab coat and full-length pants are required. A chemical-resistant apron is also recommended.
- Hand Protection: Use compatible chemical-resistant gloves, such as nitrile or neoprene.[2] Always inspect gloves before use and use proper removal technique to avoid skin contact. [11] Double-gloving is a prudent practice.

## Standard Handling Protocol: Inert Atmosphere Transfer

This protocol details the transfer of the reagent from a Sure/Seal™ bottle to a reaction flask using a Schlenk line.

- Preparation: Assemble and flame-dry all glassware (reaction flask, syringes, cannula) under vacuum and backfill with inert gas at least three times to remove atmospheric moisture and oxygen.
- Inert Gas Connection: Ensure the reaction flask and the Niobium(V) n-propoxide source bottle are connected to the inert gas manifold.
- Temperature Control: If the subsequent reaction is exothermic, cool the reaction flask in an appropriate bath (e.g., ice-water) before addition.
- Reagent Transfer: Puncture the septum of the source bottle with a needle connected to the inert gas line to ensure positive pressure. Using a clean, dry syringe, carefully draw the required volume of Niobium(V) n-propoxide.
- Addition: Transfer the liquid via the syringe to the reaction flask. Add the reagent slowly and in a controlled manner.
- Post-Transfer: Rinse the syringe immediately and thoroughly with a suitable dry, inert solvent (e.g., anhydrous hexane or toluene) and quench the rinsings in a separate flask containing isopropanol before final cleaning.



[Click to download full resolution via product page](#)

Caption: Workflow for inert atmosphere transfer of Niobium(V) n-propoxide.

## Storage Requirements

Proper storage is critical to maintaining the reagent's integrity and ensuring safety.

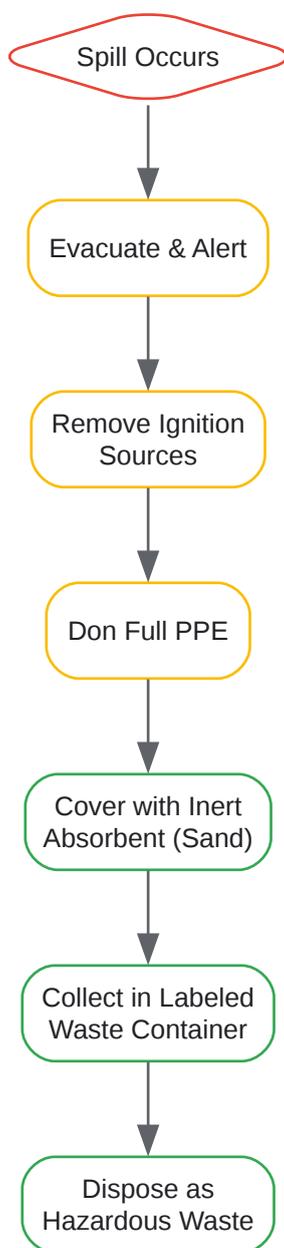
- Container: Store in the original, tightly sealed container, often under an inert atmosphere.[4][12]
- Location: Keep in a dry, cool, well-ventilated area designated for corrosive and flammable materials.[4][5]
- Incompatibilities: Store away from water, moisture, strong acids, and oxidizing agents.[4][13]
- Secondary Containment: Place the primary container inside a larger, chemically resistant secondary container to contain any potential leaks.

## Section 4: Emergency Procedures

Rapid and correct response during an emergency can significantly mitigate harm.

### Spill Response

- Evacuate & Isolate: Immediately alert others and evacuate the immediate area. Isolate the spill and remove all sources of ignition.[4][5]
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.
- Don PPE: Wear full PPE, including respiratory protection if necessary.
- Containment: Cover the spill with a non-combustible, inert absorbent material such as sand, dry lime, or vermiculite. **DO NOT USE WATER OR COMBUSTIBLE ABSORBENTS.**
- Collection: Carefully scoop the absorbed material into a suitable, sealable container for hazardous waste disposal. Use non-sparking tools.[4][14]
- Decontamination: Wipe the spill area with a cloth dampened with a compatible solvent (e.g., toluene), followed by soap and water. All cleaning materials must be disposed of as hazardous waste.



[Click to download full resolution via product page](#)

Caption: Emergency decision tree for a Niobium(V) n-propoxide spill.

## First Aid Measures

Immediate medical attention is required for all exposures.

Exposure Route	First Aid Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][15]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove all contaminated clothing. Call a physician immediately as chemical burns may result.[3]
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[15]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][15]

## Fire Fighting

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO<sub>2</sub>), or sand. Alcohol-resistant foam may also be used.[13][16]
- Unsuitable Media: DO NOT USE WATER.[13] The compound reacts with water, which will exacerbate the situation.
- Firefighter Protection: Firefighters must wear full protective clothing and self-contained breathing apparatus (SCBA) to prevent contact with skin, eyes, and inhalation of toxic fumes. [5][13]

## Section 5: Waste Disposal

All waste containing Niobium(V) n-propoxide, including empty containers, absorbent materials from spills, and quenched reaction residues, must be treated as hazardous waste.

- Quenching: Unused or residual reagent should be slowly and carefully added to a stirred, cooled flask of a suitable alcohol (e.g., isopropanol) under an inert atmosphere to safely hydrolyze it before disposal.
- Disposal: All waste must be placed in clearly labeled, sealed containers. Disposal must be carried out by a licensed hazardous waste disposal company, in strict accordance with all federal, state, and local regulations.[13]

## References

- Ted Pella, Inc. (2017). Safety Data Sheet: Niobium Products. [[Link](#)]
- Alfa Aesar. (2021). SAFETY DATA SHEET: Niobium powder. [[Link](#)]
- Fisher Scientific. SAFETY DATA SHEET: Niobium(V) ethoxide. [[Link](#)]
- Loba Chemie. (2015). NIOBIUM PENTOXIDE AR MSDS. [[Link](#)]
- Bionium. (2015). Safety Data Sheet: Niobium Metal. [[Link](#)]
- ESPI Metals. (2017). Safety Data Sheet: Niobium Oxide. [[Link](#)]
- American Elements. **Niobium n-propoxide**. [[Link](#)]
- Gelest, Inc. (2016). SAFETY DATA SHEET: NIOBIUM(V) n-BUTOXIDE. [[Link](#)]

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- 1. americanelements.com [[americanelements.com](http://americanelements.com)]
- 2. gelest.com [[gelest.com](http://gelest.com)]
- 3. fishersci.at [[fishersci.at](http://fishersci.at)]

- 4. fishersci.com [fishersci.com]
- 5. fishersci.ca [fishersci.ca]
- 6. NIOBIUM N-PROPOXIDE | 38874-17-8 [chemicalbook.com]
- 7. scbt.com [scbt.com]
- 8. alfa-chemistry.com [alfa-chemistry.com]
- 9. Niobium(V) ethoxide, 99.9% (metals basis) 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 10. prochemonline.com [prochemonline.com]
- 11. cdhfinechemical.com [cdhfinechemical.com]
- 12. bionium.miami.edu [bionium.miami.edu]
- 13. tedpella.com [tedpella.com]
- 14. Niobium Oxide - ESPI Metals [espimetals.com]
- 15. uvm.edu [uvm.edu]
- 16. lobachemie.com [lobachemie.com]
- To cite this document: BenchChem. [Section 1: Hazard Identification and Core Risk Profile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1601134#niobium-n-propoxide-safety-and-handling]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)